

Application Notes and Protocols for In Vitro Chemotaxis Studies Using WKYMVm-NH2

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Compound of Interest

Compound Name: WKYMVm-NH2

Cat. No.: B15570908

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Introduction

WKYMVm-NH2 is a synthetic hexapeptide that acts as a potent agonist for formyl peptide receptors (FPRs), particularly FPR1, FPR2 (also known as FPRL1), and FPR3. These G-protein coupled receptors are predominantly expressed on various immune cells, including neutrophils, monocytes, macrophages, and dendritic cells, as well as on other cell types like endothelial and some cancer cells. By activating FPRs, **WKYMVm-NH2** induces a range of cellular responses, most notably chemotaxis, the directed migration of cells along a chemical gradient. This makes **WKYMVm-NH2** an invaluable tool for studying inflammatory responses, immune cell trafficking, and for the development of novel therapeutic agents targeting these pathways.

These application notes provide detailed protocols for utilizing **WKYMVm-NH2** in in vitro chemotaxis studies, guidance on data interpretation, and an overview of the underlying signaling mechanisms.

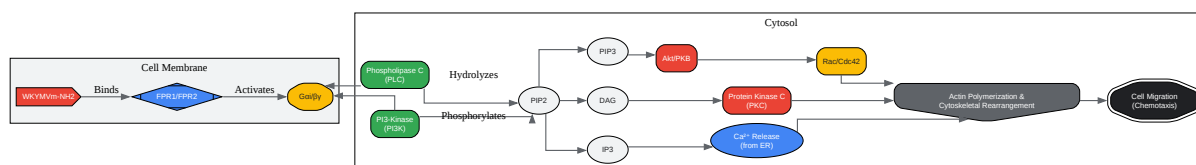
Data Presentation: WKYMVm-NH2 Activity

The following table summarizes the effective concentrations and cellular responses of **WKYMVm-NH2** in various in vitro chemotaxis and related functional assays.

Cell Type	Receptor(s)	Assay Type	Effective Concentration (EC50 or Optimal)	Observed Effect	Reference
HL-60 cells expressing FPRL1	FPRL1 (FPR2)	Chemotaxis / Calcium Mobilization	2 nM (EC50)	Induction of chemotaxis and calcium influx.	
HL-60 cells expressing FPRL2	FPRL2	Chemotaxis	10-50 nM (Optimal)	Optimal cell migration.	
Neutrophils	FPRL1 (FPR2)	Superoxide Production	75 nM (EC50)	Stimulation of superoxide production.	
Monocytes	FPRs	Chemotaxis	Not specified	Induces chemotactic migration.	
Caco-2 cells	FPRs	Cell Proliferation	10-1000 nM	Induces cell proliferation.	
Human Endothelial Colony-Forming Cells (ECFCs)	FPR2	Chemotaxis, Tube Formation	Not specified	Promotes chemotaxis and endothelial tube formation.	
Human Umbilical Vein Endothelial Cells (HUVECs)	FPR2	Chemotaxis, Tube Formation	Not specified	Promotes chemotaxis and endothelial tube formation.	

Signaling Pathways

WKYMVm-NH2 binding to Formyl Peptide Receptors (FPRs) initiates a cascade of intracellular signaling events that orchestrate the chemotactic response. The primary signaling pathway involves the activation of G-proteins, leading to the stimulation of Phospholipase C (PLC) and Phosphoinositide 3-kinase (PI3K). These, in turn, trigger downstream effectors that regulate cytoskeletal rearrangement, cell polarization, and directed cell movement.



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Caption: **WKYMVm-NH2** signaling pathway leading to chemotaxis.

Experimental Protocols

Protocol 1: Boyden Chamber (Transwell) Chemotaxis Assay

This is a widely used method for quantifying in vitro chemotaxis.

Materials:

- **WKYMVm-NH2** peptide
- Sterile, pyrogen-free water or DMSO for peptide reconstitution

- Chemotaxis chamber (e.g., 24-well or 96-well Transwell plates with polycarbonate membranes; pore size dependent on cell type, typically 3-8 μm)
- Cell type of interest (e
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